Application Note & Protocol: Strategic Methoxylation of 4-Chloroquinazoline-6-carbonitrile

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Compound of Interest

Compound Name:	*4-Methoxyquinazoline-6-carbonitrile*
Cat. No.:	*B11906946*

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Introduction: The Significance of the 4-Methoxyquinazoline Scaffold

The quinazoline core is a privileged scaffold in medicinal chemistry, forming the structural backbone of numerous therapeutic agents, particularly in oncology.[1][2] The targeted functionalization of this heterocyclic system is paramount for the development of potent and selective kinase inhibitors. The conversion of 4-chloroquinazoline-6-carbonitrile to its 4-methoxy derivative represents a critical synthetic step, installing a key methoxy group that often plays a vital role in binding to the ATP-pocket of kinases. This document provides a comprehensive guide to the reaction conditions, underlying mechanism, and a detailed laboratory protocol for this essential transformation.

Reaction Principle: Nucleophilic Aromatic Substitution (SNAr)

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The methoxylation of 4-chloroquinazoline-6-carbonitrile proceeds via a well-established Nucleophilic Aromatic Substitution (SNAr) mechanism.[3][4][5] This reaction is facilitated by the electron-deficient nature of the quinazoline ring system, which is further activated by the presence of two nitrogen atoms.

Mechanism Breakdown:

- Nucleophilic Attack: The strongly nucleophilic methoxide ion (CH_3O^-), typically generated from sodium methoxide in methanol, attacks the electrophilic carbon atom at the C4 position of the quinazoline ring.
- Formation of Meisenheimer Complex: This attack leads to the formation of a resonance-stabilized anionic intermediate known as a Meisenheimer complex. The negative charge is delocalized across the aromatic system, primarily onto the electronegative nitrogen atoms, which stabilizes the intermediate.
- Leaving Group Departure: The reaction concludes with the departure of the chloride ion, a good leaving group, which collapses the intermediate and re-establishes the aromaticity of the ring, yielding the final product, **4-methoxyquinazoline-6-carbonitrile**.

The carbon atom at the C4 position is particularly susceptible to nucleophilic attack due to the inductive electron-withdrawing effects of the adjacent ring nitrogens, making it significantly more electrophilic than other positions.[4][6]

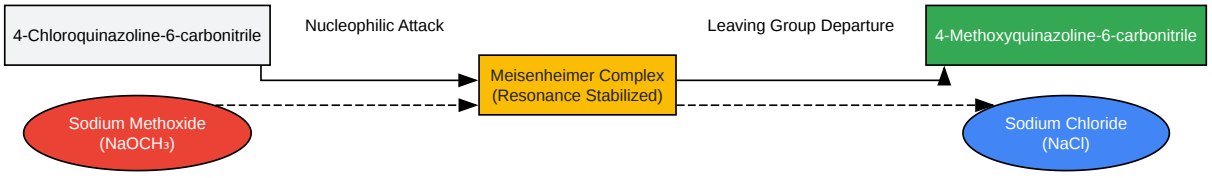

Figure 1: S-N-Ar Mechanism for Methoxylation

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Caption: Figure 1: S-N-Ar Mechanism for Methoxylation

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Critical Safety Considerations

A thorough understanding and implementation of safety protocols are non-negotiable for this procedure.

- 4-Chloroquinazoline-6-carbonitrile (CAS: 150449-97-1): This compound is harmful if swallowed, causes skin irritation, serious eye irritation, and may cause respiratory irritation.[7][8] Handle exclusively in a certified chemical fume hood.
- Sodium Methoxide (CAS: 124-41-4): This reagent is highly corrosive and flammable. It reacts violently with water. Solutions in methanol are also flammable.[9]
- Methanol (CAS: 67-56-1): A toxic and flammable solvent. Avoid inhalation and skin contact.

Mandatory Personal Protective Equipment (PPE):

- Chemical-resistant gloves (nitrile or neoprene).
- Flame-retardant lab coat.
- Chemical splash goggles and a face shield.

All operations must be conducted in a well-ventilated chemical fume hood, away from ignition sources.[10] An emergency eyewash and shower station must be readily accessible.

Detailed Experimental Protocol

This protocol is designed for a typical laboratory-scale synthesis.

4.1. Materials and Equipment

- Reagents:
  - 4-Chloroquinazoline-6-carbonitrile (Purity >97%)[7]
  - Sodium methoxide, 0.5 M solution in methanol (ACS reagent grade)[9] or solid sodium methoxide (Purity >95%)

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- Anhydrous Methanol (MeOH)
- Dichloromethane (DCM)
- Saturated aqueous sodium bicarbonate ($NaHCO_3$) solution
- Brine (Saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate ($MgSO_4$) or sodium sulfate (Na_2SO_4)
- Silica gel for column chromatography

- Equipment:
  - Round-bottom flask with a magnetic stir bar
  - Reflux condenser
  - Heating mantle or oil bath with temperature control
  - Inert atmosphere setup (Nitrogen or Argon)
  - Separatory funnel
  - Rotary evaporator
  - Standard laboratory glassware

4.2. Step-by-Step Procedure

- Reaction Setup: To a dry round-bottom flask under an inert atmosphere, add 4-chloroquinazoline-6-carbonitrile (1.0 eq).
- Dissolution: Add anhydrous methanol to dissolve the starting material completely. A typical concentration is 0.1-0.2 M.
- Reagent Addition: While stirring at room temperature (20-25 °C), add the sodium methoxide solution in methanol (1.2-1.5 eq) dropwise over 5-10 minutes. If using solid sodium methoxide, it should be added portion-wise, as the dissolution can be exothermic.

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- Reaction: Stir the reaction mixture at room temperature. The progress of the reaction should be monitored by Thin Layer Chromatography (TLC) until the starting material is consumed (typically 2-4 hours). If the reaction is sluggish, it can be gently heated to reflux (approx. 65 °C) to expedite the conversion.[11][12]
- Quenching and Work-up: Once the reaction is complete, cool the mixture to room temperature. Carefully quench the reaction by slowly adding deionized water.
- Solvent Removal: Remove the methanol under reduced pressure using a rotary evaporator.
- Extraction: To the remaining aqueous residue, add dichloromethane (DCM) and transfer the mixture to a separatory funnel. Extract the aqueous layer with DCM (3x volumes).
- Washing: Combine the organic layers and wash sequentially with saturated aqueous $NaHCO_3$ solution and then with brine.
- Drying and Concentration: Dry the organic layer over anhydrous $MgSO_4$ or Na_2SO_4, filter, and concentrate the filtrate under reduced pressure to obtain the crude product.
- Purification: Purify the crude solid by flash column chromatography on silica gel or by recrystallization from a suitable solvent system (e.g., ethyl acetate/hexanes) to yield **4-methoxyquinazoline-6-carbonitrile** as a solid.
- Characterization: Confirm the identity and purity of the final product using ^{1}H NMR, ^{13}C NMR, and Mass Spectrometry.

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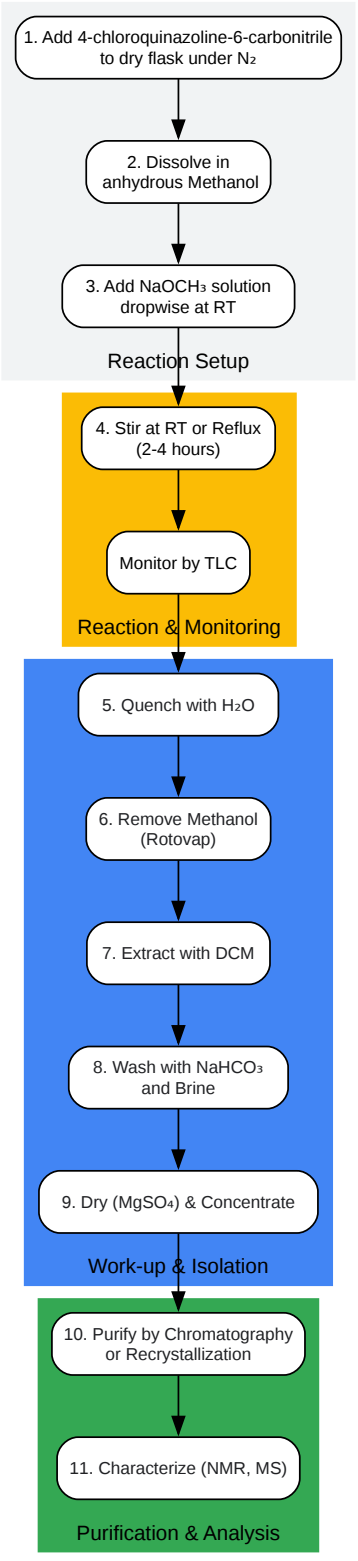

Figure 2: Experimental Workflow

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Caption: Figure 2: Experimental Workflow

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Data and Parameter Optimization

The efficiency of the methoxylation can be influenced by several factors. The following table summarizes key parameters for consideration.

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Parameter	Condition	Rationale & Field Insights	Expected Yield
Base/Nucleophile	Sodium Methoxide ($NaOCH_3$)	Provides the methoxide nucleophile. A slight excess (1.2-1.5 eq) ensures complete conversion of the substrate.[13]	> 85%
Solvent	Methanol (MeOH)	Serves as the solvent and the source for the methoxide when using sodium metal. Its boiling point is suitable for reflux if needed.[14]	-
Temperature	Room Temp (~25 °C) to Reflux (~65 °C)	The reaction often proceeds smoothly at room temperature. Gentle heating can be applied to accelerate the reaction without significant side product formation.	-
Reaction Time	2 - 6 hours	Monitor by TLC to avoid prolonged reaction times which could lead to potential side reactions, although the quinazoline system is generally stable.	-

Expert Insights:

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- Moisture Control: The reaction should be carried out under anhydrous conditions. The presence of water can consume the sodium methoxide and potentially lead to the formation of 4-hydroxyquinazoline-6-carbonitrile as a byproduct.
- Alternative Bases: While sodium methoxide is standard, other bases like potassium carbonate in methanol can be used, but typically require higher temperatures and longer reaction times.
- Scale-Up Considerations: For larger-scale reactions, controlling the exotherm during the addition of sodium methoxide is crucial. A dropping funnel and an ice bath for cooling are recommended.

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